

Core Molecular Profile and Physicochemical Properties

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Compound of Interest

Compound Name: 4-Bromo-3-chloro-5-methylphenol

CAS No.: 1881290-80-7

Cat. No.: B3112116

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4-Bromo-3-chloro-5-methylphenol (CAS No. 1881290-80-7) is a polysubstituted aromatic compound. The strategic placement of bromo, chloro, methyl, and hydroxyl groups on the benzene ring imparts a unique electronic and steric profile, making it a valuable intermediate for creating complex molecular architectures with specific biological activities.

The hydroxyl group can act as a hydrogen bond donor and can be readily derivatized, while the halogen atoms provide sites for cross-coupling reactions and can modulate the compound's lipophilicity and metabolic stability.

Molecular Structure

The structure of **4-Bromo-3-chloro-5-methylphenol** is defined by a phenol ring with substituents at the 3, 4, and 5 positions relative to the hydroxyl group.

Caption: 2D Structure of **4-Bromo-3-chloro-5-methylphenol**.

Physicochemical Data Summary

The following table summarizes the key computed and, where available, experimental properties of the molecule. This data is crucial for designing synthetic routes and predicting the compound's behavior in biological systems.

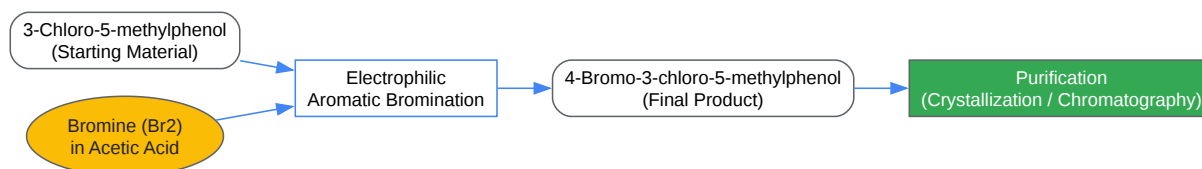
Property	Value	Source
CAS Number	1881290-80-7	PubChem[1]
Molecular Formula	C ₇ H ₆ BrClO	PubChem[1]
Molecular Weight	221.48 g/mol	PubChem[1]
IUPAC Name	4-bromo-3-chloro-5-methylphenol	PubChem[1]
SMILES	<chem>CC1=CC(=CC(=C1Br)Cl)O</chem>	PubChem[1]
InChIKey	HLSGKNUHUDYLGD-UHFFFAOYSA-N	PubChem[1]
Calculated XLogP3	3.3	PubChem[1]
Appearance	Expected to be a solid at room temperature	Inferred

Synthesis and Manufacturing Insights

A validated, peer-reviewed synthesis protocol specifically for **4-Bromo-3-chloro-5-methylphenol** is not readily available in the literature. However, based on established principles of electrophilic aromatic substitution on phenol derivatives, a plausible and logical synthetic route can be proposed. The primary challenge lies in achieving the desired regioselectivity due to the directing effects of the substituents.

Proposed Synthetic Workflow

The synthesis can be envisioned starting from the commercially available 3-chloro-5-methylphenol. The hydroxyl and methyl groups are ortho-, para-directing activators, while the chloro group is a deactivating ortho-, para-director. The key is to control the position of the incoming electrophile (bromine).



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Caption: Proposed workflow for the synthesis of the target compound.

Step-by-Step Experimental Protocol (Proposed)

This protocol is a conceptual framework. Researchers must perform initial small-scale trials to optimize conditions such as temperature, reaction time, and purification methods.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, dissolve 1 equivalent of 3-chloro-5-methylphenol in glacial acetic acid.
- **Bromination:** Cool the solution in an ice bath to 0-5 °C. From the dropping funnel, add a solution of 1.05 equivalents of bromine in glacial acetic acid dropwise over 30-60 minutes, ensuring the temperature remains below 10 °C.
 - **Causality Insight:** The hydroxyl group is the most powerful activating group on the ring. It will direct the incoming bromine electrophile primarily to the positions ortho and para to it. The position para to the hydroxyl group (C4) is the most sterically accessible and electronically favored, leading to the desired 4-bromo product as the major isomer. Acetic acid is used as a polar protic solvent that can facilitate the polarization of Br₂.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is consumed.
- **Workup:** Quench the reaction by pouring the mixture into a beaker of cold water containing a small amount of sodium bisulfite to neutralize any excess bromine. Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).

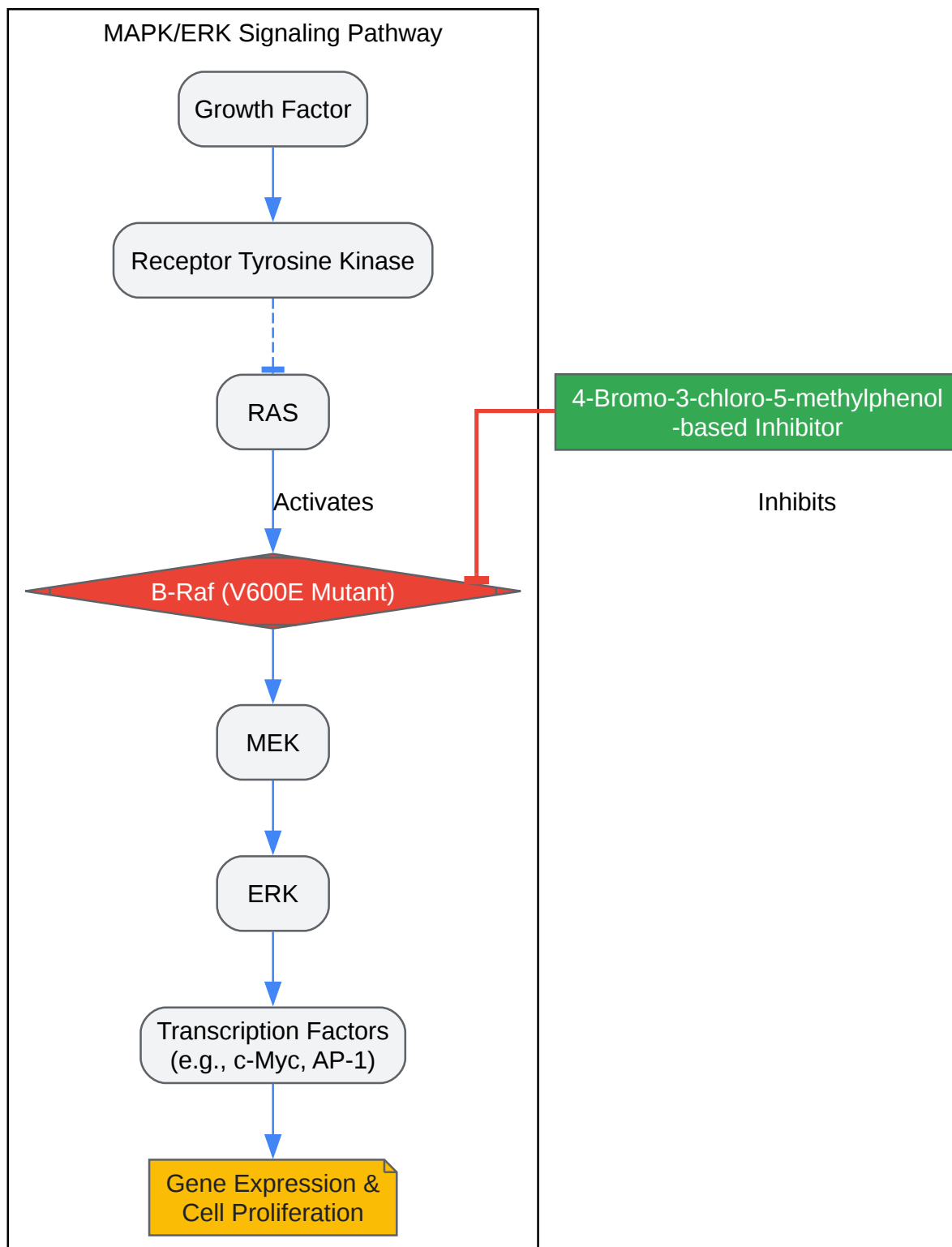
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) or by column chromatography on silica gel.

Applications in Drug Discovery and Development

The true value of **4-Bromo-3-chloro-5-methylphenol** lies in its potential as a scaffold for synthesizing biologically active molecules. Its structure is particularly relevant in the development of kinase inhibitors.

Core Scaffold for B-Raf Kinase Inhibitors

Several patents identify compounds with similar substitution patterns as potent inhibitors of protein kinases, including B-Raf.^[2] The B-Raf kinase is a critical component of the MAPK/ERK signaling pathway, which regulates cell proliferation, differentiation, and survival. Mutations in the BRAF gene, such as the V600E mutation, lead to constitutive activation of this pathway and are a major driver in numerous cancers, including melanoma.



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Caption: The role of B-Raf in the MAPK/ERK pathway and the site of therapeutic intervention.

4-Bromo-3-chloro-5-methylphenol can serve as a key starting material for synthesizing more complex molecules designed to fit into the ATP-binding pocket of the B-Raf kinase domain. The phenol moiety can be used as an anchor point, while the bromo- and chloro-substituents can be exploited for further chemical modifications (e.g., via Suzuki or Buchwald-Hartwig coupling reactions) to build out the molecule and improve its potency and selectivity.

Analytical and Characterization Protocols

Robust analytical methods are essential for confirming the identity and purity of **4-Bromo-3-chloro-5-methylphenol**. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for analyzing halogenated phenols.^{[3][4]}

GC-MS Protocol for Identification and Purity Assessment

- Sample Preparation: Prepare a 1 mg/mL solution of the compound in a high-purity solvent such as dichloromethane or ethyl acetate.
- GC Conditions:
 - Column: A low-polarity capillary column, such as a 5% diphenyl / 95% dimethyl polysiloxane phase (e.g., TG-5SilMS), is recommended for excellent separation of phenolic compounds.^[3]
 - Injector: Use a splitless injection mode at 275 °C.
 - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 300 °C and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 450.
 - Source Temperature: 230 °C.

- Expected Results: The compound should elute as a sharp peak. The mass spectrum is expected to show a characteristic molecular ion (M^+) peak cluster due to the isotopic distribution of bromine ($^{79}\text{Br}/^{81}\text{Br} \approx 1:1$) and chlorine ($^{35}\text{Cl}/^{37}\text{Cl} \approx 3:1$). The fragmentation pattern will be indicative of the substituted phenol structure, with fragments corresponding to the loss of Br, Cl, and methyl groups.

Safety, Handling, and Storage

As a halogenated phenol, **4-Bromo-3-chloro-5-methylphenol** must be handled with appropriate care. While specific toxicity data is not available, compounds of this class are generally considered to be irritants and potentially harmful.

- Hazard Classification (Anticipated):
 - Causes skin irritation.
 - Causes serious eye irritation.
 - May cause respiratory irritation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles conforming to EN166 or NIOSH standards.
 - Skin Protection: Handle with chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat.
 - Respiratory Protection: Handle in a well-ventilated fume hood. If dust is generated, use a NIOSH-approved N95 respirator.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.

References

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